Technical Support Center: 6,7-Dimethoxy-2-methylquinazolin-4-ol Handling Guide

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Compound of Interest

Compound Name:	*6,7-Dimethoxy-2-methylquinazolin-4-ol*
CAS No.:	*35241-23-7*
Cat. No.:	*B1530884*

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Compound Identifier: **6,7-Dimethoxy-2-methylquinazolin-4-ol** CAS Number: 13922-23-1 Synonyms: 6,7-Dimethoxy-2-methyl-4(3H)-quinazolinone; 2-Methyl-6,7-dimethoxy-4-quinazolone Molecular Formula: $C_{11}H_{12}N_2O_3$ Molecular Weight: 220.22 g/mol

Introduction

Welcome to the Technical Support Center for **6,7-Dimethoxy-2-methylquinazolin-4-ol**. This guide is designed for researchers utilizing this compound as a pharmaceutical intermediate, specifically in the synthesis of alpha-1 blockers (e.g., Prazosin, Doxazosin) or tyrosine kinase inhibitors.

Expert Insight: Users often encounter confusion regarding the nomenclature of this compound. While the name implies an alcohol ("-ol"), the compound predominantly exists as the quinazolinone (keto) tautomer in the solid state and in polar solvents. This structural nuance is critical for interpreting NMR data and understanding solubility profiles.

Module 1: Physical Handling & Safety

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Safety Profile (GHS Classification)

Treat this compound as a bioactive intermediate. While specific toxicological data for this exact CAS may be limited, structurally related quinazolines exhibit the following hazards:

Hazard Class	H-Code	Description
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.[2]
STOT-SE	H335	May cause respiratory irritation.[1]

Handling Protocol

Objective: Prevent inhalation of fine dust and cross-contamination.

- Engineering Controls: Always handle the solid powder inside a certified chemical fume hood.
- PPE Requirements:
  - Nitrile gloves (0.11 mm minimum thickness).
  - Safety goggles (side shields required).
  - Lab coat with cuffed sleeves.
- Weighing: Use an analytical balance inside the hood. If static electricity causes the powder to scatter, use an anti-static gun or weigh into a glass vial rather than plastic boats.

Module 2: Storage & Stability

Storage Conditions

Proper storage is essential to prevent hydrolysis or oxidative degradation of the methoxy groups.

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- Temperature: Refrigerator (2°C to 8°C) is recommended for long-term stability. Room temperature is acceptable for short-term usage (<1 month).
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if possible, though the compound is relatively stable in air.
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and light exposure.

Workflow: Safe Handling & Storage

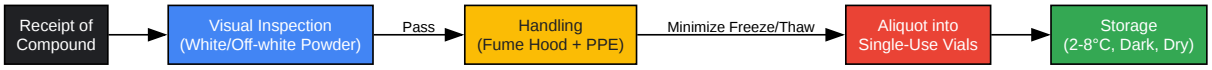

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Figure 1: Standard Operating Procedure for receiving and storing **6,7-Dimethoxy-2-methylquinazolin-4-ol**.

Module 3: Solubilization & Preparation

The Challenge: This compound is poorly soluble in water due to its rigid bicyclic structure and intermolecular hydrogen bonding (dimerization of the amide-like lactam).

Solubility Data Table

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Solvent	Solubility Rating	Notes
Water / PBS (pH 7.4)	Insoluble (< 0.1 mg/mL)	Do not use as a primary solvent.
DMSO	Soluble (~20-50 mg/mL)	Recommended for stock solutions.
DMF	Soluble	Alternative to DMSO.[3][4]
Ethanol	Sparingly Soluble	Soluble upon heating; may precipitate on cooling.
1M HCl	Soluble	Protonation of N1/N3 facilitates solubility.

Protocol: Preparation of 10 mM Stock Solution

- Weighing: Weigh 2.2 mg of the compound.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Dissolution: Vortex vigorously for 30 seconds.
  - Note: If particles persist, sonicate in a water bath at 35°C for 5 minutes.
- Inspection: Ensure the solution is completely clear and colorless to pale yellow.
- Dilution for Assays:
  - Dilute the DMSO stock into the aqueous buffer (e.g., PBS) immediately prior to use.
  - Keep the final DMSO concentration < 1% (v/v) to avoid solvent toxicity in biological assays.

Decision Tree: Solubilization Strategy

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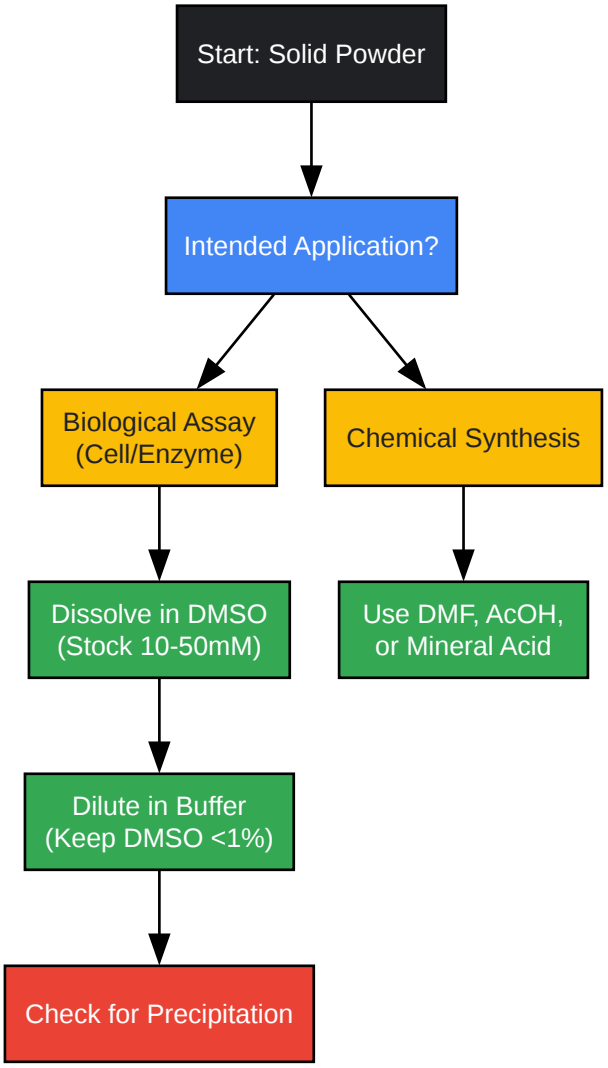

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Figure 2: Logic flow for selecting the correct solubilization method based on experimental application.

Module 4: Troubleshooting & FAQs

Q1: My NMR spectrum shows a peak at ~12 ppm, but I expected an alcohol (-OH). Is my compound degraded?

Answer: No, your compound is likely pure.

- Explanation: This is the Tautomerism Effect. Although named "quinazolin-4-ol", the compound exists primarily as the quinazolin-4-one tautomer in solution (DMSO-d6).

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- Evidence: The proton on the nitrogen (N3-H) typically appears as a broad singlet around 11.0–12.5 ppm. You will not see a typical sharp alcohol -OH signal. This confirms the "keto" form is dominant.

Q2: The solution precipitates when I dilute the DMSO stock into PBS.

Answer: This is "Crash-out."

- Cause: The compound is hydrophobic. Rapid dilution into a high-salt buffer (PBS) reduces solubility.
- Solution:
  - Step-down Dilution: Dilute DMSO stock 1:10 into water first, then add concentrated buffer salts.
  - Warm the Buffer: Pre-warm the PBS to 37°C before adding the compound.
  - Add Surfactant: If compatible with your assay, add 0.05% Tween-80 to the buffer to stabilize the suspension.

Q3: The powder has turned from white to yellow.

Answer: This indicates potential surface oxidation.

- Risk: Quinazolines with electron-donating groups (methoxy) can be susceptible to photo-oxidation over long periods.
- Action: Check purity via LC-MS. If purity is >95%, the color change may be superficial. If <90%, recrystallize from Ethanol/DMF.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 27608, 6,7-Dimethoxy-2-methyl-4(3H)-quinazolinone. Retrieved from [Link]

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- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]

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